

2,4-Dichloro-5-nitropyrimidine safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2,4-Dichloro-5-nitropyrimidine

Cat. No.: B015318

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An In-depth Technical Guide to the Safety Data for **2,4-Dichloro-5-nitropyrimidine**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical reagents is paramount. This guide provides a detailed overview of the safety information for **2,4-Dichloro-5-nitropyrimidine** (CAS No. 49845-33-2), a key intermediate in pharmaceutical and agrochemical synthesis.

Chemical Identification

Identifier	Value
Product Name	2,4-Dichloro-5-nitropyrimidine
CAS Number	49845-33-2
Molecular Formula	C ₄ HCl ₂ N ₃ O ₂
Molecular Weight	193.98 g/mol
Synonyms	2,4-dichloro-5-nitro-pyrimidine

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2,4-Dichloro-5-nitropyrimidine**.

Property	Value	Source
Physical State	Solid, liquid, or low melting solid	[1]
Appearance	Clear yellow to yellow crystalline solid	[1][2]
Odor	No information available	[2]
Melting Point	28-32 °C	
Boiling Point	207 °C (lit.)	[1]
Density	1.737 g/cm ³	[1]
Solubility	Sparingly soluble in water. Soluble in Chloroform (Slightly), Methanol (Slightly).	[1][2]
Flash Point	>110 °C	[1]

Hazard Identification and Classification

2,4-Dichloro-5-nitropyrimidine is classified as a hazardous chemical. The GHS classification is summarized below.

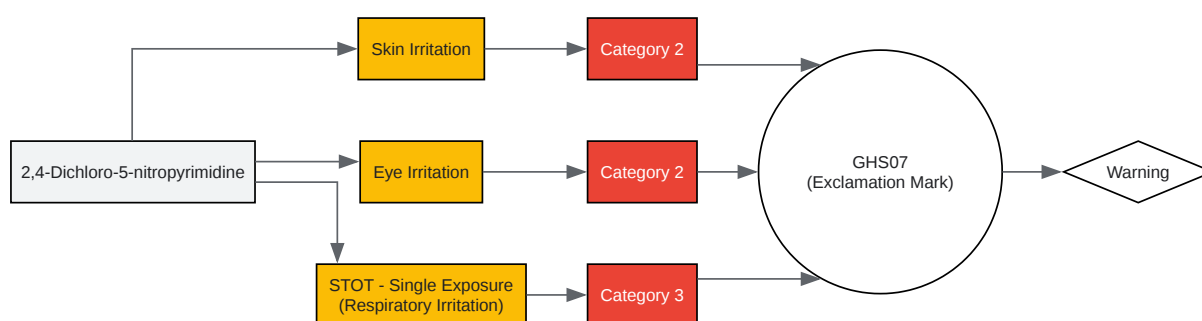
Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

GHS Label Elements:

- Pictogram:

- Signal Word: Warning[2][3]
- Hazard Statements:
 - H315: Causes skin irritation.[2][4]
 - H319: Causes serious eye irritation.[2][4]
 - H335: May cause respiratory irritation.[2][4]
- Precautionary Statements:
 - Prevention: P261, P264, P271, P280[3]
 - Response: P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362[2]
 - Storage: P403+P233, P405[2]
 - Disposal: P501[1]

Below is a diagram illustrating the GHS hazard classification workflow for this substance.



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Caption: GHS Hazard Classification for **2,4-Dichloro-5-nitropyrimidine**.

Toxicological Information

While no specific acute toxicity data (e.g., LD50 or LC50) is readily available in the searched documents, the primary toxicological concerns are irritation to the skin, eyes, and respiratory system.^[4] The toxicological properties have not been fully investigated.^[4]

Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage are crucial to minimize exposure and ensure safety.

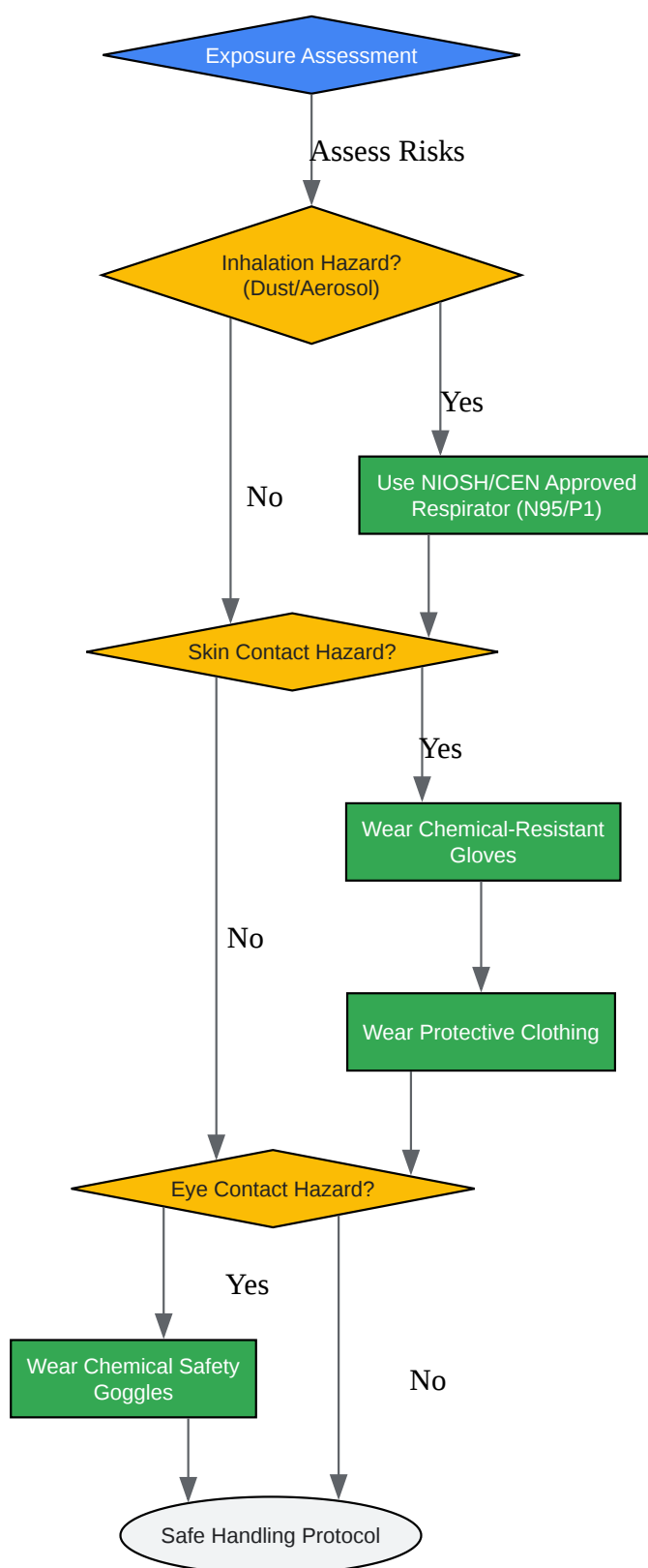
Handling:

- Handle in a well-ventilated place.^[1]
- Wear suitable protective clothing, gloves, and eye/face protection.^[1]
- Avoid contact with skin and eyes.^[1]
- Avoid formation of dust and aerosols.^[1]
- Use non-sparking tools.^[1]
- Prevent fire caused by electrostatic discharge steam.^[1]

Storage:

- Store in a cool, dry, and well-ventilated place.^[2]
- Keep the container tightly closed.^{[1][2]}
- Store locked up.^{[1][2]}
- It is recommended to keep this product under argon.^[2]

The following diagram outlines the decision-making process for selecting appropriate Personal Protective Equipment (PPE).



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Caption: PPE Selection Workflow for **2,4-Dichloro-5-nitropyrimidine**.

First-Aid Measures

In case of exposure, the following first-aid measures should be taken:

Exposure Route	First-Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor/physician.[1][4]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothes and shoes. If skin irritation occurs, get medical advice/attention.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][4]
Ingestion	Do NOT induce vomiting. Get medical attention.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.[5]
- Specific Hazards Arising from the Chemical: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[4]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][5]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation. Evacuate personnel to safe areas.[\[1\]](#)[\[4\]](#)
- Environmental Precautions: Should not be released into the environment.[\[4\]](#)
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[\[4\]](#)

Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under normal conditions.[\[4\]](#)
- Possibility of Hazardous Reactions: None under normal processing. Hazardous polymerization does not occur.[\[4\]](#)
- Conditions to Avoid: Incompatible products, heat, flames, and sparks.
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases.[\[4\]](#)
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂), Nitrogen oxides (NO_x), Hydrogen chloride gas.[\[4\]](#)

Experimental Protocols

Detailed experimental protocols for the toxicological and physical-chemical properties cited in the available Safety Data Sheets are not provided in the source documents. These tests are typically performed according to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) for chemical testing. For instance:

- Skin Irritation/Corrosion: OECD Test Guideline 404
- Eye Irritation/Corrosion: OECD Test Guideline 405
- Acute Oral Toxicity: OECD Test Guideline 420, 423, or 425

For specific experimental details, researchers should consult the primary toxicological literature or request detailed study reports from the chemical supplier.

This technical guide is intended to provide a comprehensive overview of the safety data for **2,4-Dichloro-5-nitropyrimidine**. It is essential to consult the original Safety Data Sheet from your supplier and to conduct a thorough risk assessment before use.

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